

Proper Disposal of 4-Octyne: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 4-Octyne

Cat. No.: B155765

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The safe and compliant disposal of **4-octyne** is critical for ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for researchers, scientists, and drug development professionals to manage **4-octyne** waste effectively. Adherence to these protocols is vital due to the hazardous nature of this chemical.

Immediate Safety and Handling Precautions

4-Octyne is a flammable liquid and vapor that can cause serious eye irritation.[1] Ingestion and entry into airways may be fatal.[2][3] Therefore, strict adherence to safety protocols during handling and disposal is paramount.

Personal Protective Equipment (PPE): Always wear appropriate personal protective equipment when handling **4-octyne**. This includes:

- Eyeshields and a face shield
- Chemical-resistant gloves
- Flame-retardant antistatic protective clothing[2]
- Use of a type ABEK (EN14387) respirator filter is recommended

Handling:

- Use only in a well-ventilated area, preferably under a chemical fume hood.[1][4]

- Keep away from heat, sparks, open flames, and hot surfaces.[\[1\]](#)[\[2\]](#)
- Use non-sparking tools and explosion-proof equipment.[\[1\]](#)[\[4\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[2\]](#)[\[4\]](#)

Quantitative Data for 4-Octyne

The following table summarizes key quantitative data for **4-octyne**, essential for safe handling and storage decisions.

Property	Value	Source
CAS Number	1942-45-6	[1]
Molecular Formula	C ₈ H ₁₄	[5]
Molar Mass	110.20 g/mol	[5]
Appearance	Liquid	
Density	0.751 g/mL at 25 °C	[5]
Boiling Point	131-132 °C	
Melting Point	-103 °C	
Flash Point	29 °C (84.2 °F) - closed cup	
Vapor Pressure	35 mmHg (at 37.7 °C)	

Step-by-Step Disposal Protocol for 4-Octyne

This protocol outlines the necessary steps for the proper disposal of **4-octyne** waste from a laboratory setting.

1. Waste Segregation and Collection:

- Do not mix **4-octyne** waste with other waste streams, especially incompatible materials such as strong oxidizing agents.[\[2\]](#)

- Collect liquid **4-octyne** waste in a dedicated, properly labeled, and sealable container.
- Do not mix solid waste (e.g., contaminated wipes) with liquid waste.[\[6\]](#)

2. Container Selection and Labeling:

- Use a container that is compatible with **4-octyne**.
- Clearly label the waste container as "Hazardous Waste" and include the full chemical name, "**4-Octyne**".
- Indicate the primary hazards: "Flammable Liquid" and "Irritant".
- Record the date when the first drop of waste is added to the container (accumulation start date).

3. On-site Storage:

- Store the sealed waste container in a designated and well-ventilated satellite accumulation area.
- The storage area should be cool and away from sources of ignition.[\[2\]](#)[\[4\]](#)
- Ensure the storage location has secondary containment to manage potential spills.
- Do not store full waste containers on the floor.[\[6\]](#)

4. Arranging for Disposal:

- Once the waste container is full or reaches your institution's storage time limit, contact your facility's Environmental Health and Safety (EHS) department to schedule a hazardous waste pickup.[\[7\]](#)
- Provide the EHS department with accurate information about the waste stream.

5. Spill Management:

- In case of a spill, immediately evacuate the area if necessary and ensure proper ventilation.

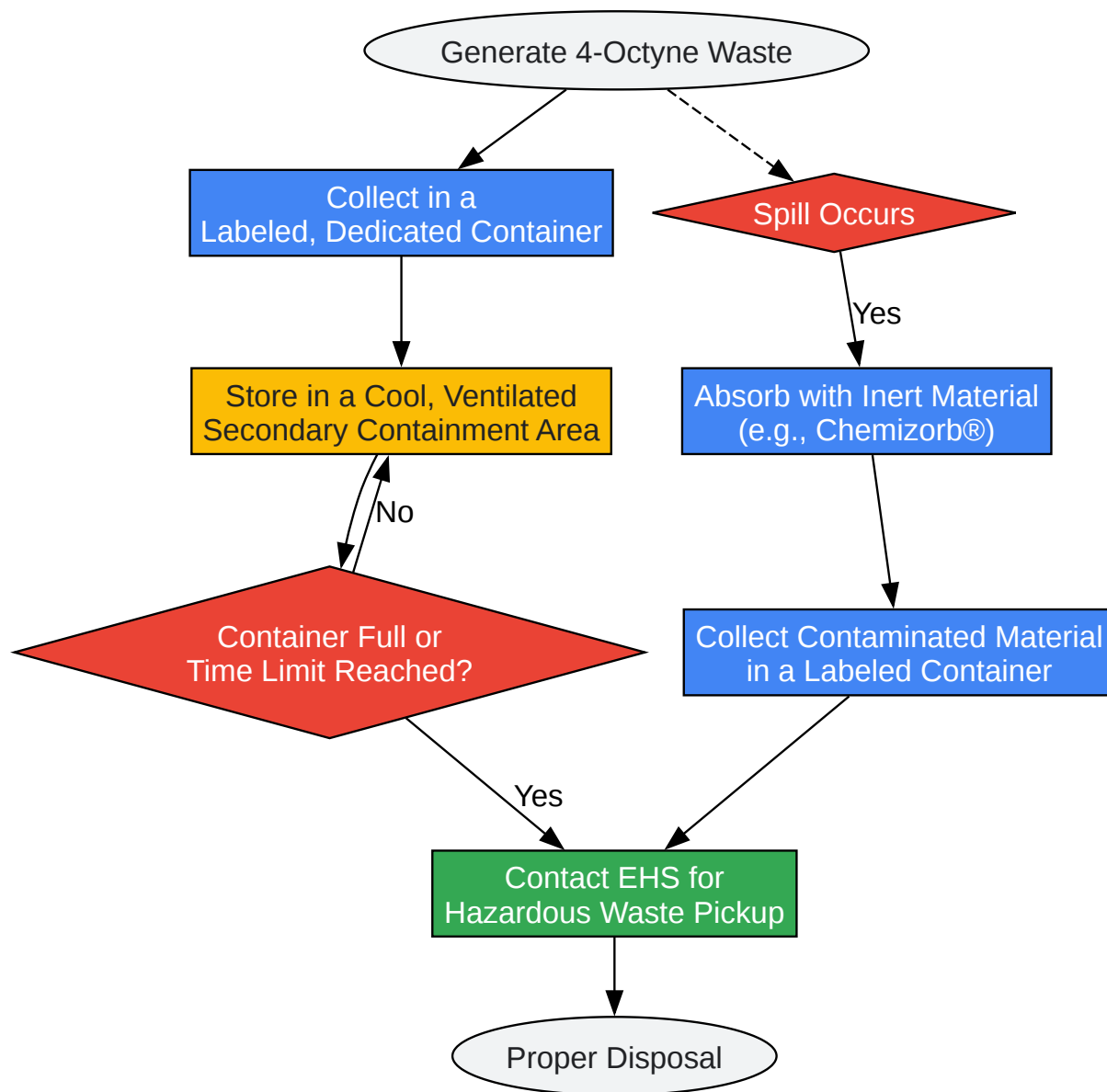
- Absorb the spill with an inert, non-combustible material such as Chemizorb®, sand, or earth.
[2]
- Collect the contaminated absorbent material using non-sparking tools and place it in a separate, sealed container for hazardous waste disposal.
- Follow the same labeling and disposal procedures for the spill cleanup waste as for liquid **4-octyne** waste.

Important Considerations:

- Never dispose of **4-octyne** down the drain or in the regular trash.[7]
- Leave some headspace in liquid waste containers to allow for vapor expansion.[6]
- Always consult your institution's specific hazardous waste management guidelines, as they may have additional requirements.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **4-octyne**.



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